

# A Technical Guide to the Physical Properties of 2-Chloroheptane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloroheptane

Cat. No.: B094523

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This technical guide provides a comprehensive overview of the key physical properties of **2-chloroheptane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require accurate and detailed information for their work. This document includes a summary of quantitative data, detailed experimental protocols for the determination of these properties, and a visual representation of the experimental workflow.

## Core Physical Properties

**2-Chloroheptane** is a halogenated alkane with the chemical formula  $C_7H_{15}Cl$ . Understanding its physical properties is crucial for its application in various chemical syntheses and as a solvent.

## Data Summary

The boiling point and density of **2-chloroheptane** have been determined and reported in various chemical literature. A summary of these values is presented below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	150 °C	At 760 mmHg[1][2][3][4]
140-141 °C	Not specified	
Density	0.8649 g/cm <sup>3</sup>	At 20 °C[5]
0.864 g/cm <sup>3</sup>	Not specified[2][3]	
0.87 g/cm <sup>3</sup>	Not specified[6][7]	

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the methodologies for measuring the boiling point and density of liquid compounds like **2-chloroheptane**.

### Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small quantities of liquid and provides an accurate boiling point measurement.

Apparatus:

- Heating block or oil bath
- Small test tube or vial
- Thermometer
- Clamps and stand
- Magnetic stirrer and stir bar (optional, but recommended for even heating)
- Boiling chips

Procedure:

- Place a small volume (approximately 0.5-1 mL) of **2-chloroheptane** into the test tube along with a boiling chip or a small magnetic stir bar.
- Position the test tube in the heating block or oil bath.
- Suspend the thermometer in the test tube, ensuring the bulb is positioned just above the surface of the liquid, in the vapor phase. The thermometer should not touch the sides of the test tube.
- Gently heat the apparatus. If using a stirrer, ensure a gentle spin rate.
- Observe the liquid. The boiling point is the temperature at which the liquid boils and a reflux ring of condensing vapor is observed on the walls of the test tube, with the temperature on the thermometer remaining constant.
- Record the stable temperature as the boiling point. It is also important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

## Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and common method for its determination is described below.

Apparatus:

- Analytical balance (accurate to at least 0.001 g)
- Graduated cylinder or pycnometer (for higher accuracy)
- Thermometer
- Beaker

Procedure:

- Measure and record the mass of the clean and dry graduated cylinder or pycnometer using the analytical balance.

- Carefully add a known volume of **2-chloroheptane** to the graduated cylinder or fill the pycnometer to its calibrated mark. Record the exact volume. When using a graduated cylinder, read the volume from the bottom of the meniscus.
- Measure and record the combined mass of the graduated cylinder/pycnometer and the **2-chloroheptane**.
- Measure and record the temperature of the **2-chloroheptane**, as density is temperature-dependent.
- Calculate the mass of the **2-chloroheptane** by subtracting the mass of the empty container from the combined mass.
- Calculate the density by dividing the mass of the liquid by its volume (Density = Mass / Volume). For improved accuracy, the procedure should be repeated multiple times, and the average value should be reported.

## Visualization of Experimental Workflow

To further clarify the experimental processes, the following diagram illustrates the logical flow for determining the boiling point and density of **2-chloroheptane**.

Caption: Workflow for determining the boiling point and density of **2-chloroheptane**.

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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